

An In-Depth Technical Guide to the Chemical Structure and Properties of Confoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Confoline |
| CAS No.: | 76971-33-0 |
| Cat. No.: | B14171207 |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Confoline is a naturally occurring tropane alkaloid that has been identified in plant species of the *Convolvulus* genus. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Confoline**. Due to the limited availability of extensive research dedicated solely to this compound, this guide synthesizes available data and provides context based on related compounds and analytical techniques. The document covers **Confoline**'s molecular architecture, physicochemical properties, and insights into its potential biological significance, offering a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Identification

Confoline is chemically classified as a tropane alkaloid, characterized by the presence of an 8-azabicyclo[3.2.1]octane nucleus. Its formal chemical name is ((1R,5S)-8-formyl-8-azabicyclo[3.2.1]octan-3-yl) 3,4-dimethoxybenzoate.^[1] The structure of **Confoline** is

distinguished by a 3,4-dimethoxybenzoate group attached to the tropane core. It has also been described as (+)-N-formylconvolvine.

Table 1: Chemical Identification of **Confoline**

| Identifier | Value |
|---------------------|--|
| Molecular Formula | C ₁₇ H ₂₁ NO ₅ |
| IUPAC Name | ((1R,5S)-8-formyl-8-azabicyclo[3.2.1]octan-3-yl) 3,4-dimethoxybenzoate |
| CAS Registry Number | 76971-33-0 |
| Molecular Weight | 319.35 g/mol |
| InChI | InChI=1S/C17H21NO5/c1-21-15-6-3-11(7-16(15)22-2)17(20)23-14-8-12-4-5-13(9-14)18(12)10-19/h3,6-7,10,12-14H,4-5,8-9H2,1-2H3/t12-,13+,14? |
| InChIKey | KKWQKDSIGOIGIK-PBWFPOADSA-N |
| Canonical SMILES | <chem>COC1=C(C=C(C=C1)C(=O)OC2C[C@H]3CC--INVALID-LINK--N3C=O)OC</chem> |

Physicochemical Properties

Experimental data on the physical properties of **Confoline**, such as melting point, boiling point, and solubility, are not extensively documented in publicly available literature. However, computational predictions from established chemical databases provide theoretical values that can guide initial experimental design.

Table 2: Predicted Physicochemical Properties of **Confoline**

| Property | Predicted Value |
|--------------------------------|---------------------|
| Molecular Weight | 319.4 g/mol |
| XLogP3-AA | 1.4 |
| Hydrogen Bond Donor Count | 0 |
| Hydrogen Bond Acceptor Count | 6 |
| Rotatable Bond Count | 5 |
| Exact Mass | 319.14197277 g/mol |
| Monoisotopic Mass | 319.14197277 g/mol |
| Topological Polar Surface Area | 71.9 Å ² |
| Heavy Atom Count | 23 |
| Formal Charge | 0 |
| Complexity | 429 |

Occurrence and Isolation

Confoline has been identified as a constituent of plants belonging to the Convolvulus genus, specifically Convolvulus subhirsutus.[1] The isolation of **Confoline** from its natural source typically involves the extraction of the plant material with a suitable solvent, followed by a series of chromatographic separation techniques to purify the individual alkaloids.

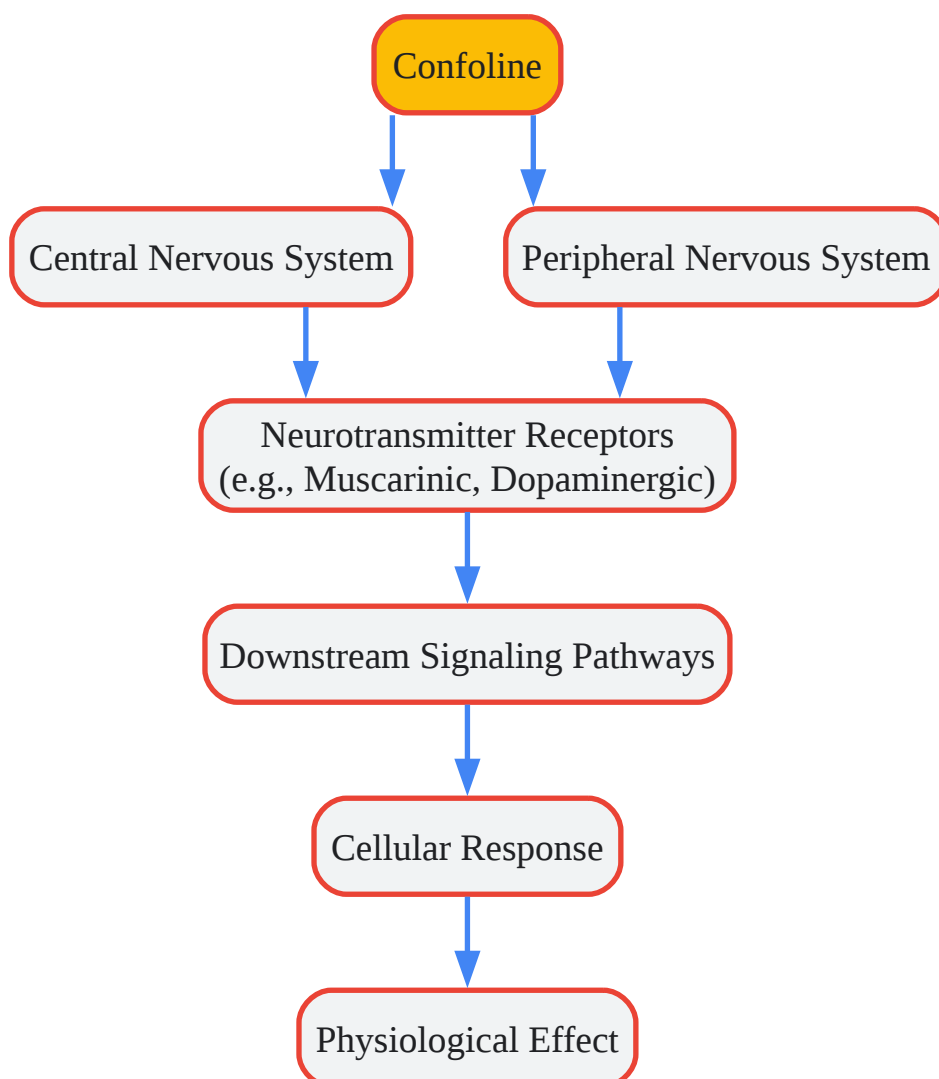
General Experimental Protocol for Alkaloid Isolation

While a specific protocol for **Confoline** isolation is not detailed in the available literature, a general methodology for the extraction and isolation of tropane alkaloids from plant material can be described as follows:

- **Extraction:** Dried and powdered plant material is subjected to extraction with a solvent such as methanol or ethanol, often under reflux to enhance efficiency.
- **Acid-Base Partitioning:** The crude extract is then subjected to an acid-base extraction procedure to separate the basic alkaloids from other plant constituents. The extract is

acidified to protonate the alkaloids, making them water-soluble. The aqueous layer is then washed with an organic solvent to remove neutral and acidic compounds. Subsequently, the aqueous layer is basified to deprotonate the alkaloids, which are then extracted into an immiscible organic solvent.

- **Chromatographic Purification:** The resulting crude alkaloid mixture is purified using chromatographic techniques. This may involve column chromatography on silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to isolate the pure **Confoline**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Structure and Properties of Confoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14171207/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-confoline\]](https://www.benchchem.com/product/b14171207/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-confoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check